# A-Z Data-Sheet: Bis(2-hydroxyethyl) Adipate

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Bis(2-hydroxyethyl) adipate* |
| *CAS No.:* | *1700-12-5* |
| *Cat. No.:* | *B154974* |

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## Abstract

This technical guide provides a comprehensive overview of **bis(2-hydroxyethyl) adipate**, a significant diester in polymer chemistry and material science. The primary focus is to establish its definitive chemical identity through its IUPAC name, alongside other critical identifiers. This document details its physicochemical properties, outlines a standard laboratory-scale synthesis protocol with justifications for procedural choices, describes methods for analytical characterization, and discusses its primary applications relevant to researchers in materials and drug development. All data and protocols are supported by authoritative references to ensure scientific integrity and reproducibility.

## Chemical Identity and Nomenclature

The foundational step in any chemical study is the unambiguous identification of the compound. The common name, **bis(2-hydroxyethyl) adipate**, refers to a specific diester of adipic acid and ethylene glycol.

According to the rules set by the International Union of Pure and Applied Chemistry (IUPAC), the systematic name for this compound is bis(2-hydroxyethyl) hexanedioate[1]. The parent acid, adipic acid, is systematically named hexanedioic acid, and the "bis(2-hydroxyethyl)" prefix

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indicates two identical ester groups derived from ethylene glycol (2-hydroxyethanol) are present.

Key identifiers for this compound are summarized in the table below.

| Identifier | Value | Source |
|---|---|---|
| IUPAC Name | bis(2-hydroxyethyl) hexanedioate | [1] |
| Common Name | bis(2-hydroxyethyl) adipate | [1][2] |
| CAS Number | 1700-12-5 | [1][2] |
| Molecular Formula | $C_{10}H_{18}O_6$ | [1][2] |
| Molecular Weight | 234.25 g/mol | [2] |
| SMILES | C(CCC(=O)OCCO)CC(=O)OCCO | [1] |
| InChIKey | RCZKTFHQZNLYAR-UHFFFAOYSA-N | [1] |

Below is a diagram illustrating the molecular structure and its key functional groups.

Caption: Workflow for the synthesis of **bis(2-hydroxyethyl) adipate**.

# Analytical Characterization

To confirm the identity and purity of the synthesized product, a combination of spectroscopic and chromatographic techniques is employed.

- Fourier-Transform Infrared (FT-IR) Spectroscopy: This technique is used to identify key functional groups. The spectrum should show a broad O-H stretch (from the terminal hydroxyl groups) around 3400 $cm^{-1}$, a strong C=O stretch (from the ester) around 1730 $cm^{-1}$, and C-O stretches between 1250-1100 $cm^{-1}$.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

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- $^{1}$H NMR: Provides information on the proton environment. Expected signals include triplets corresponding to the -$CH_2$- groups adjacent to the ester and hydroxyl functionalities, and multiplets for the internal methylene groups of the adipate backbone.
- $^{13}$C NMR: Confirms the carbon skeleton. Key signals include the carbonyl carbon (~173 ppm), carbons of the ethylene glycol units (~60-70 ppm), and carbons of the adipate backbone (~24-34 ppm).

- High-Performance Liquid Chromatography (HPLC): Used to assess purity. A reversed-phase column (e.g., C18) with a water/acetonitrile or water/methanol gradient can effectively separate the product from starting materials and by-products. Purity is determined by the relative area of the product peak.

## Applications in Research and Development

**Bis(2-hydroxyethyl) adipate**'s bifunctional nature—possessing two terminal hydroxyl groups—makes it a valuable monomer and building block in polymer synthesis.

- Polyester and Polyurethane Synthesis: It serves as a diol monomer. It can be reacted with diacids or diisocyanates to create polyesters and polyurethanes, respectively. The resulting polymers often exhibit enhanced flexibility and are used in coatings, adhesives, and elastomers. [2]* Plasticizer: The compound is used as a highly efficient plasticizer, a substance added to polymers to increase their flexibility and durability. [2]This is particularly relevant in the formulation of materials like PVC.

- Drug Delivery Systems: In the context of drug development, derivatives of this molecule can be incorporated into biodegradable polymers. The ester linkages are susceptible to hydrolysis, allowing for the creation of biocompatible materials that can degrade in a controlled manner, making them suitable for controlled-release drug delivery vehicles.

## References

- PubChem. **Bis(2-hydroxyethyl) adipate**. Available at: [Link]
- Organic Syntheses. Ethyl Adipate Procedure. Available at: [Link]

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- NINGBO INNO PHARMCHEM CO.,LTD. Diethyl Adipate: Comprehensive Overview and Applications. Available at: [Link]

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## Sources


- 1. Bis(2-hydroxyethyl) adipate | C10H18O6 | CID 74340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
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